

"Carbonic anhydrase inhibitor 22" experimental protocol for enzyme assays

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Compound of Interest

Compound Name: Carbonic anhydrase inhibitor 22

Cat. No.: B2968834

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Application Notes and Protocols for Carbonic Anhydrase Inhibitor 22

For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview and detailed experimental protocols for the enzymatic evaluation of "**Carbonic Anhydrase Inhibitor 22**." The included methodologies are industry-standard assays for determining the inhibitory potency and kinetic parameters of compounds targeting carbonic anhydrase (CA) isoforms.

Introduction

Carbonic anhydrases (CAs) are a family of metalloenzymes that catalyze the reversible hydration of carbon dioxide to bicarbonate and a proton. These enzymes are involved in numerous physiological processes, including pH homeostasis, CO₂ transport, and electrolyte secretion. Certain CA isoforms, particularly CA IX and CA XII, are overexpressed in various cancers and are associated with tumor progression and resistance to therapy, making them attractive targets for anticancer drug development. This document outlines the protocols for testing the efficacy of **Carbonic Anhydrase Inhibitor 22** against key CA isoforms.

Data Presentation

The inhibitory activity of **Carbonic Anhydrase Inhibitor 22** and the standard inhibitor Acetazolamide (AAZ) was evaluated against four human carbonic anhydrase (hCA) isoforms:

hCA I, hCA II, hCA IX, and hCA XII. The inhibition constants (K_i) are summarized in the table below.

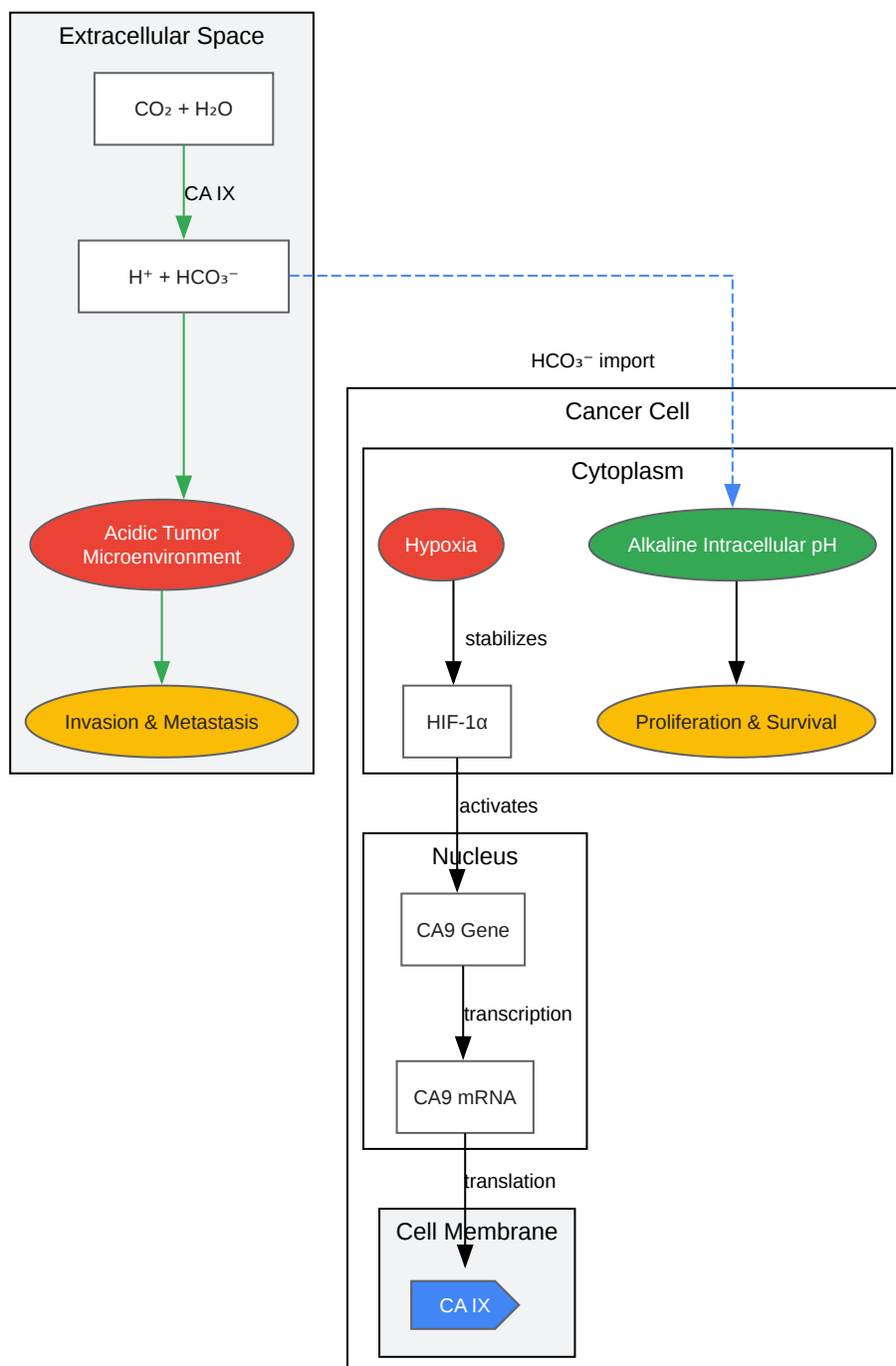
Compound	hCA I (K_i , nM)	hCA II (K_i , nM)	hCA IX (K_i , nM)	hCA XII (K_i , nM)
Inhibitor 22	158.4	12.3	21.2	8.7
Acetazolamide (AAZ)	250	12	25	5.7

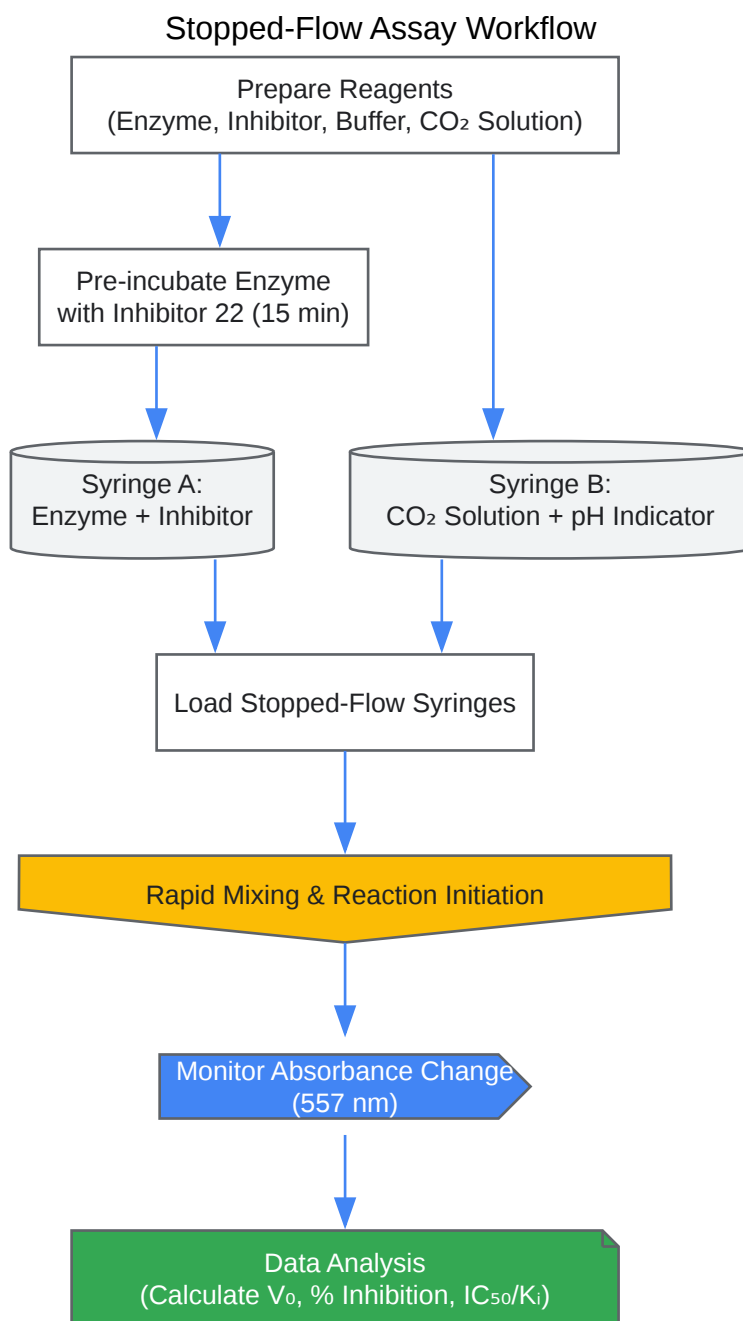
Data sourced from a study on benzenesulfonamide-linked pyrazoline derivatives.

Signaling Pathway: Role of Carbonic Anhydrase IX in Cancer

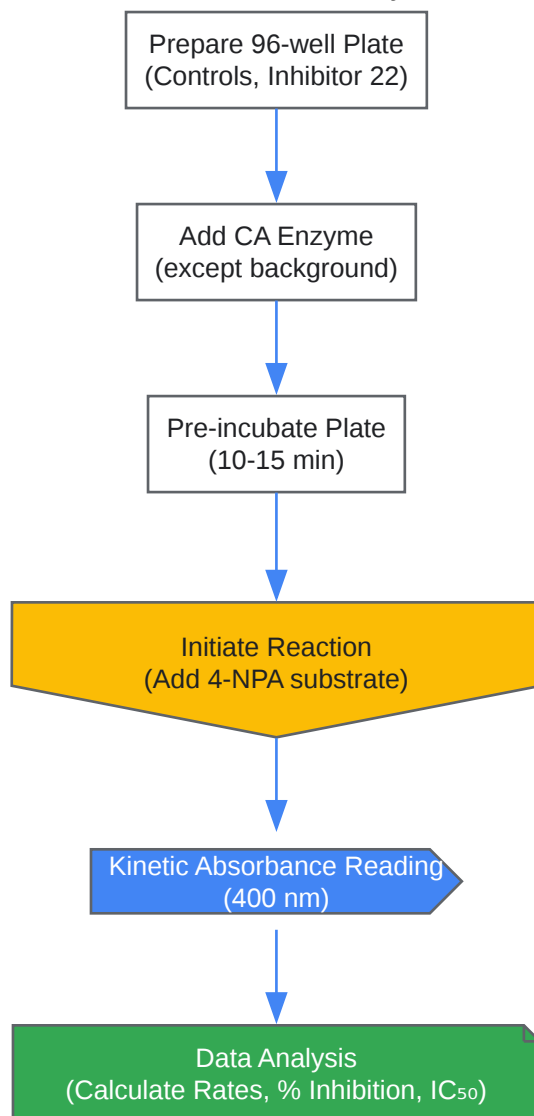
Carbonic Anhydrase IX (CA IX) is a transmembrane enzyme whose expression is strongly induced by hypoxic conditions in solid tumors, primarily through the activation of the Hypoxia-Inducible Factor 1 α (HIF-1 α) transcription factor.[1][2] Once expressed on the cancer cell surface, CA IX plays a crucial role in pH regulation by catalyzing the hydration of extracellular CO₂ to bicarbonate and protons.[3][4] This enzymatic activity contributes to the acidification of the tumor microenvironment while helping to maintain a more alkaline intracellular pH.[3][5] The resulting acidic extracellular environment promotes tumor invasion and metastasis, while the alkaline intracellular milieu is favorable for cancer cell proliferation and survival.[3][5] Therefore, inhibition of CA IX is a promising therapeutic strategy to disrupt pH regulation in tumors, leading to increased cell death and reduced metastatic potential.[1]

Carbonic Anhydrase IX Signaling in Cancer





Colorimetric Esterase Assay Workflow



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